

# Application Notes and Protocols for the Characterization of 1-Methylcyclopropane-1-sulfonamide

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## Compound of Interest

**Compound Name:** 1-Methylcyclopropane-1-sulfonamide

**Cat. No.:** B045804

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This document provides detailed application notes and experimental protocols for the analytical characterization of **1-Methylcyclopropane-1-sulfonamide**. The methods described herein are essential for identity confirmation, purity assessment, and quality control of this compound in research and drug development settings.

## Compound Information

Property	Value	Source
Chemical Name	1-Methylcyclopropane-1-sulfonamide	--INVALID-LINK--
CAS Number	669008-26-8	--INVALID-LINK--
Molecular Formula	C4H9NO2S	--INVALID-LINK--
Molecular Weight	135.19 g/mol	--INVALID-LINK--
Purity (Typical)	≥98%	--INVALID-LINK--

## Mass Spectrometry

Mass spectrometry (MS) is a powerful technique for determining the molecular weight and elemental composition of **1-Methylcyclopropane-1-sulfonamide**. It is also invaluable for structural elucidation through fragmentation analysis.

## Predicted Mass Spectrometry Data

The following table summarizes the predicted mass-to-charge ratios (m/z) for various adducts of **1-Methylcyclopropane-1-sulfonamide**. This data is crucial for interpreting experimental mass spectra.

Adduct	Predicted m/z
$[\text{M}+\text{H}]^+$	136.0427
$[\text{M}+\text{Na}]^+$	158.0246
$[\text{M}+\text{NH}_4]^+$	153.0692
$[\text{M}-\text{H}]^-$	134.0281

Data sourced from PubChem.[\[1\]](#)[\[2\]](#)

## Experimental Protocol: Electrospray Ionization Mass Spectrometry (ESI-MS)

This protocol outlines the general procedure for obtaining a mass spectrum of **1-Methylcyclopropane-1-sulfonamide** using an ESI-MS instrument.

Workflow for ESI-MS Analysis



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## References

- 1. 1-Methylcyclopropane-1-sulfonamide | C4H9NO2S | CID 21889814 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 1-methylcyclopropane-1-sulfonamide (C4H9NO2S)  
[pubchemlite.lcsb.uni.lu]
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